

N-Methoxy-N,1-dimethylpiperidine-4-carboxamide structure and nomenclature

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Compound of Interest

Compound Name:	<i>N</i> -Methoxy- <i>N</i> ,1-dimethylpiperidine-4-carboxamide
Cat. No.:	B1323206

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In-Depth Technical Guide: N-Methoxy-N,1-dimethylpiperidine-4-carboxamide

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, physicochemical properties, and a representative synthesis protocol for **N-Methoxy-N,1-dimethylpiperidine-4-carboxamide**. This information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

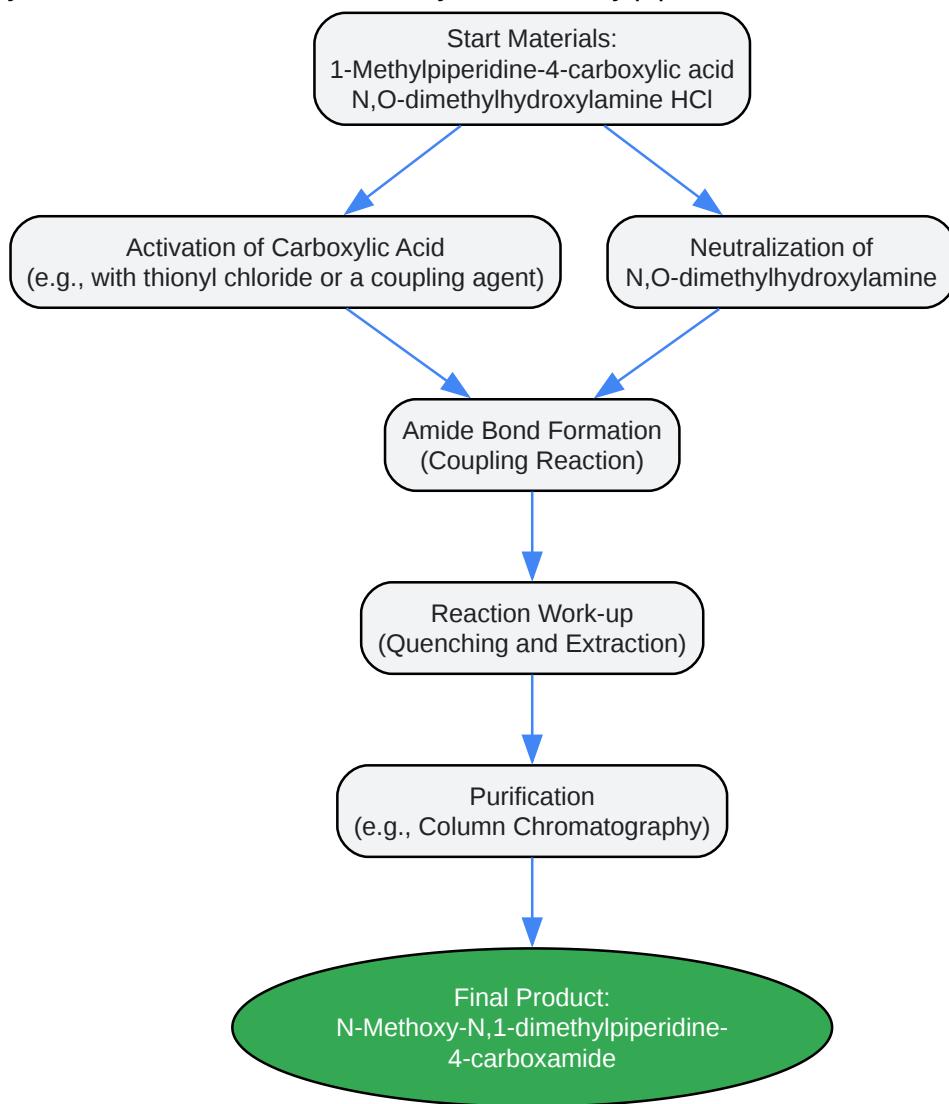
Nomenclature and Structure

N-Methoxy-N,1-dimethylpiperidine-4-carboxamide is a key chemical intermediate, notably used in the synthesis of the anti-migraine medication, Lasmiditan.^[1] Its unambiguous identification is crucial for researchers and chemists.

- IUPAC Name: **N**-methoxy-**N**,1-dimethylpiperidine-4-carboxamide
- CAS Number: 215950-19-9^{[1][2][3][4]}
- Synonyms: 4-Piperidinocarboxamide, N-methoxy-*N*,1-dimethyl-; 1-methyl-piperidine-4-carboxylic acid methoxy-methyl-amide^{[2][5]}

The chemical structure consists of a piperidine ring N-substituted with a methyl group. At the 4-position of the piperidine ring, there is a carboxamide group which is N-substituted with both a methoxy and a methyl group. This specific amide is known as a Weinreb amide, a functional group that is particularly useful in organic synthesis for the formation of ketones.

Synthesis Workflow for N-Methoxy-N,1-dimethylpiperidine-4-carboxamide



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